

An In-depth Technical Guide to 4,4'-Vinylenedipyridine (CAS: 13362-78-2)

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Compound of Interest

Compound Name: 4,4'-Vinylenedipyridine

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4,4'-Vinylenedipyridine** (CAS number 13362-78-2), a versatile heterocyclic compound. Also known by synonyms such as trans-1,2-Bis(4-pyridyl)ethylene and (E)-1,2-di(pyridin-4-yl)ethene, this molecule is a key building block in supramolecular chemistry, materials science, and organic synthesis.[1][2][3] Its rigid, linear structure and the presence of two nitrogen atoms make it an excellent ligand for the construction of coordination polymers and metal-organic frameworks (MOFs).[4] This document details its physicochemical properties, spectroscopic data, synthesis methodologies, and key applications, with a focus on providing practical information for laboratory and research settings.

Physicochemical Properties

4,4'-Vinylenedipyridine is a light brown to dark brown crystalline solid at room temperature.[3][5][6] It is slightly soluble in chloroform and methanol.[5][6][7] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **4,4'-Vinylenedipyridine**

Property	Value	Reference
CAS Number	13362-78-2	[6][8]
Molecular Formula	C ₁₂ H ₁₀ N ₂	[1][6][8]
Molecular Weight	182.22 g/mol	[1][6][8]
Melting Point	148-152 °C	[3][5][6]
Boiling Point (Predicted)	334.1 ± 11.0 °C	[5][7]
Density (Predicted)	1.145 ± 0.06 g/cm ³	[3][5][7]
pKa (Predicted)	5.50 ± 0.26	[5][7]
Appearance	Light brown to dark brown crystalline powder	[5][6]
Solubility	Chloroform (Slightly), Methanol (Slightly)	[5][6][7]

Spectroscopic Data

The structural characterization of **4,4'-Vinylenedipyridine** is supported by various spectroscopic techniques. A summary of available data is provided in Table 2.

Table 2: Spectroscopic Data for **4,4'-Vinylenedipyridine**

Technique	Key Data and Observations	Reference
¹ H NMR	(400 MHz, CDCl ₃ , δ): 8.62 (d, J = 4Hz, 4H, Ar-H), 7.61 (d, J = 4Hz, 4H, Ar-H), 7.55 (s, 2H, -CH=CH-)	[6]
¹³ C NMR	Data available on SpectraBase.	[4]
IR (FTIR)	KBr WAFER. Data available on PubChem and SpectraBase.	[1]
Mass Spectrometry (GC-MS)	MS1, EI-B. m/z: 182 (99.99), 51 (64.90), 77 (61.00), 63 (33.80), 50 (23.90)	[1]
UV-Vis	Data available on SpectraBase. The aromatic pyridine rings exhibit strong absorption in the UV region.	[1]

Synthesis Methodologies

Several synthetic routes to **4,4'-Vinylenedipyridine** have been reported. The choice of method often depends on the desired scale, purity, and available starting materials.

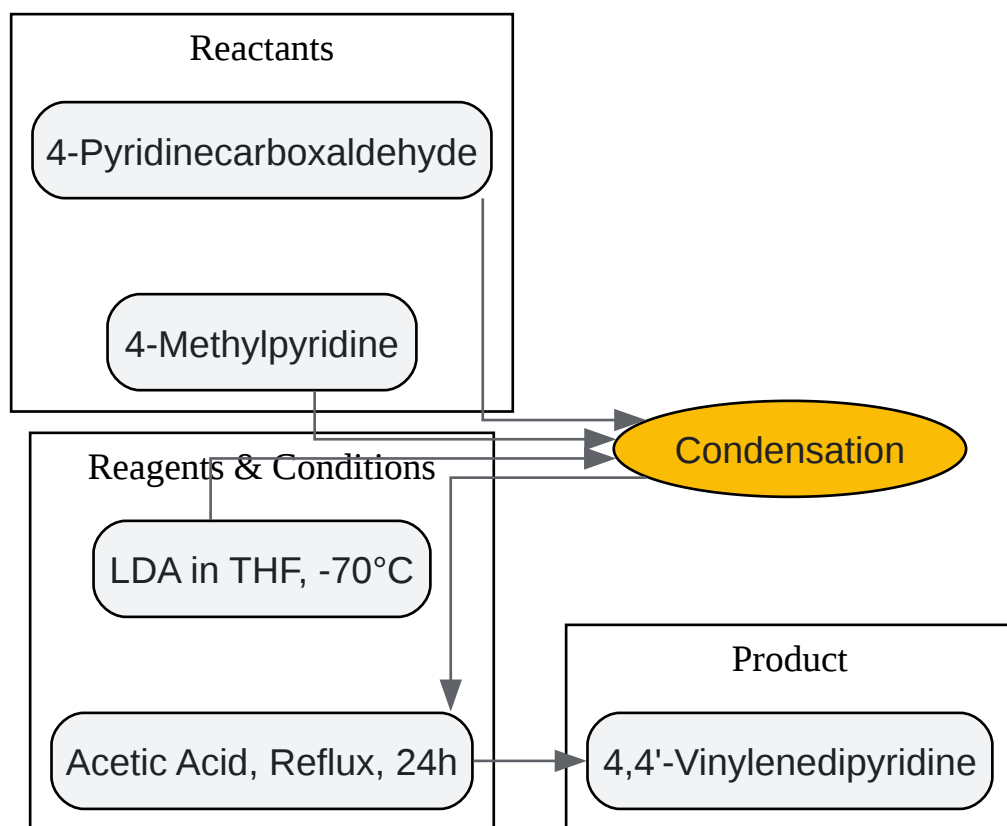
Synthesis from 4-Methylpyridine and 4-Pyridinecarboxaldehyde

This method involves the condensation of 4-methylpyridine with 4-pyridinecarboxaldehyde.

Experimental Protocol:

- A solution of lithium diisopropylamide (LDA) in tetrahydrofuran (THF) (e.g., 3.0 mL of a 1.44 M solution, 4.32 mmol) is cooled to -70 °C in a suitable reaction vessel under an inert atmosphere.

- To this solution, 4-methylpyridine (400 μ L, 4.12 mmol) is added dropwise.
- Under light-avoiding conditions, 4-pyridinecarboxaldehyde (465 μ L, 4.12 mmol) is added slowly with continuous stirring.
- After the addition is complete, 10 mL of acetic acid is added, and the reaction mixture is refluxed for 24 hours. The mixture will turn into a yellow solution.
- The solvent is removed by rotary evaporation to yield a light yellow solid.
- The crude product is purified by column chromatography to afford **4,4'-Vinylenedipyridine** (yield: 49%).^[6]



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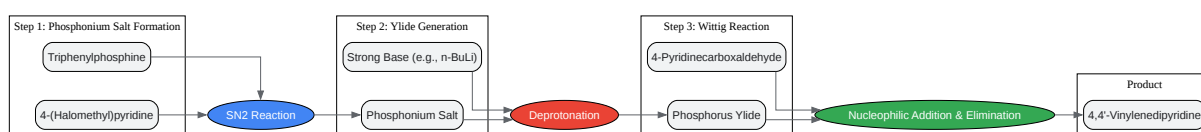
Caption: Synthesis of **4,4'-Vinylenedipyridine** from 4-methylpyridine.

Wittig Reaction

The Wittig reaction provides a versatile method for alkene synthesis by reacting a phosphorus ylide with an aldehyde or ketone.[9][10][11][12] For the synthesis of **4,4'-Vinylenedipyridine**, a suitable phosphonium salt derived from 4-(chloromethyl)pyridine or 4-(bromomethyl)pyridine can be reacted with 4-pyridinecarboxaldehyde.

General Experimental Workflow:

- **Phosphonium Salt Formation:** 4-(Halomethyl)pyridine is reacted with triphenylphosphine in a suitable solvent (e.g., toluene or DMF) to form the corresponding triphenylphosphonium halide salt.
- **Ylide Generation:** The phosphonium salt is treated with a strong base (e.g., n-butyllithium, sodium hydride, or sodium hydroxide) to generate the phosphorus ylide.
- **Wittig Reaction:** The ylide is then reacted in situ with 4-pyridinecarboxaldehyde. The reaction typically yields a mixture of (E) and (Z) isomers, with the trans isomer often being the major product and precipitating out of the solution.[6]
- **Purification:** The product is purified by filtration and recrystallization.



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Caption: General workflow for the Wittig synthesis of **4,4'-Vinylenedipyridine**.

Horner-Wadsworth-Emmons Reaction

A variation of the Wittig reaction, the Horner-Wadsworth-Emmons (HWE) reaction, utilizes a phosphonate carbanion, which is generally more nucleophilic than the corresponding phosphorus ylide.[13][14] This method often favors the formation of (E)-alkenes.[13] The synthesis of **4,4'-Vinylenedipyridine** via the HWE reaction would involve the reaction of a phosphonate ester, such as diethyl (4-pyridylmethyl)phosphonate, with 4-pyridinecarboxaldehyde in the presence of a base.

Applications in Research and Development

4,4'-Vinylenedipyridine is a valuable compound with applications in several areas of chemical research.

- **Coordination Chemistry and Materials Science:** As a bridging ligand, it is extensively used in the synthesis of coordination polymers and metal-organic frameworks (MOFs).[4] These materials have potential applications in gas storage, catalysis, and as anion exchange materials.[4][15] For instance, silver-**4,4'-vinylenedipyridine** coordination polymers have been investigated for their anion exchange properties.[4]
- **Organic Synthesis:** It serves as a precursor in the synthesis of more complex organic molecules and polymers.[3][5][6] Its rigid structure can be incorporated into polymers to influence their photophysical properties.
- **Photochemistry:** The extended π -system of **4,4'-vinylenedipyridine** suggests potential applications in photochemistry and organic electronics, including as a component in fluorescent probes and liquid crystal materials.[3]

While direct applications in drug development for **4,4'-vinylenedipyridine** are not extensively documented, polymers containing vinylpyridine units have been explored for drug delivery systems. For example, poly(2-vinyl pyridine)-based micelles have been used to encapsulate and control the release of hydrophobic drugs.[16] Further research may explore the potential of **4,4'-vinylenedipyridine** derivatives in medicinal chemistry.

Safety and Handling

4,4'-Vinylenedipyridine is irritating to the eyes, respiratory system, and skin.[3][8] Appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn when handling this compound.[3] Work should be conducted in a well-ventilated area or a

fume hood.[3] In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[8]

Storage: Store in a cool, dry, dark place in a tightly sealed container.[5][7]

Conclusion

4,4'-Vinylenedipyridine is a compound of significant interest due to its versatile chemical properties and applications, particularly in the fields of coordination chemistry and materials science. This guide has summarized its key characteristics, including physicochemical properties, spectroscopic data, and detailed synthesis protocols. The provided information aims to be a valuable resource for researchers and scientists working with this compound, facilitating its synthesis, characterization, and exploration in various research and development endeavors.

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